

Troubleshooting unexpected results in Delamanid efficacy studies

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Compound of Interest

Compound Name: Delamanid

Cat. No.: B1670213

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Delamanid Efficacy Studies: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Delamanid**.

Troubleshooting Guide: Unexpected Results in Efficacy Studies

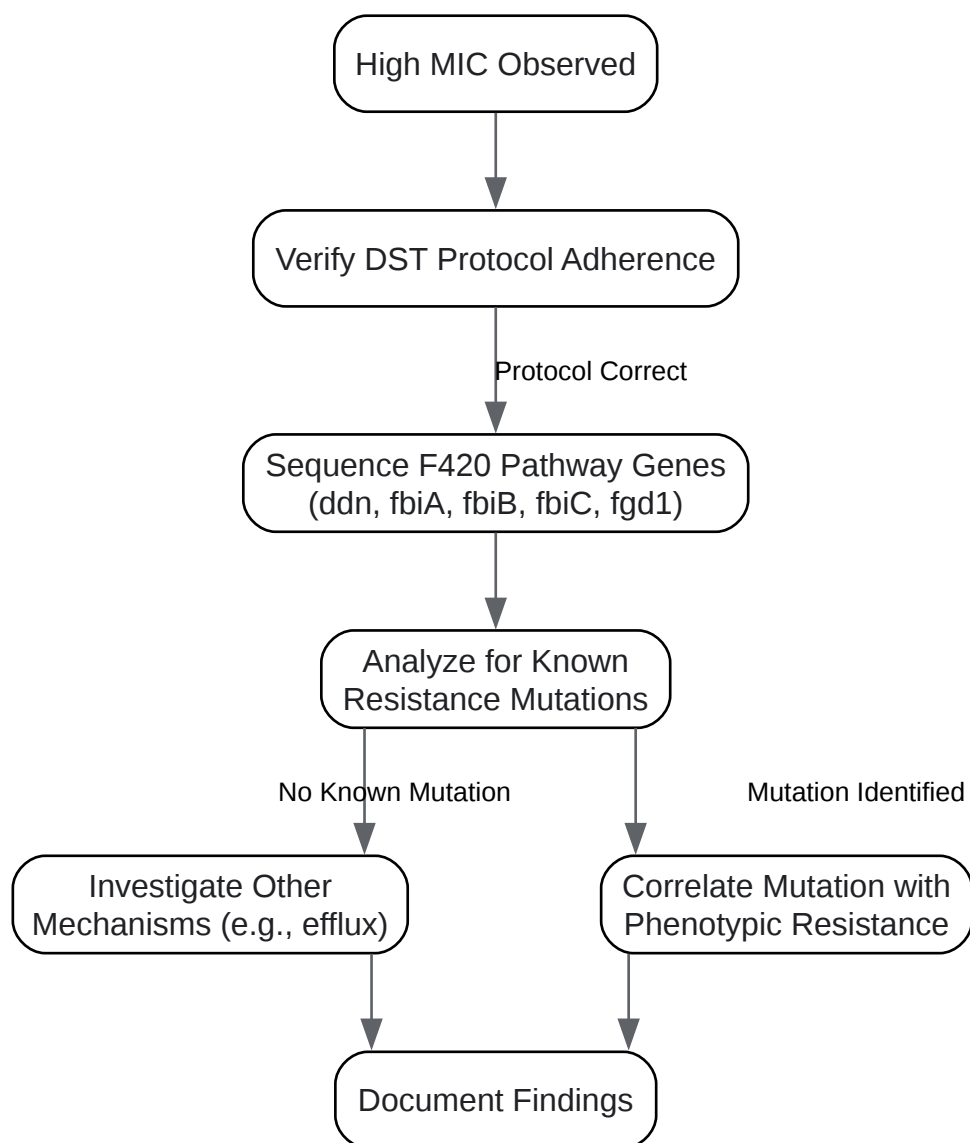
This guide addresses common issues encountered during in vitro and in vivo **Delamanid** efficacy experiments.

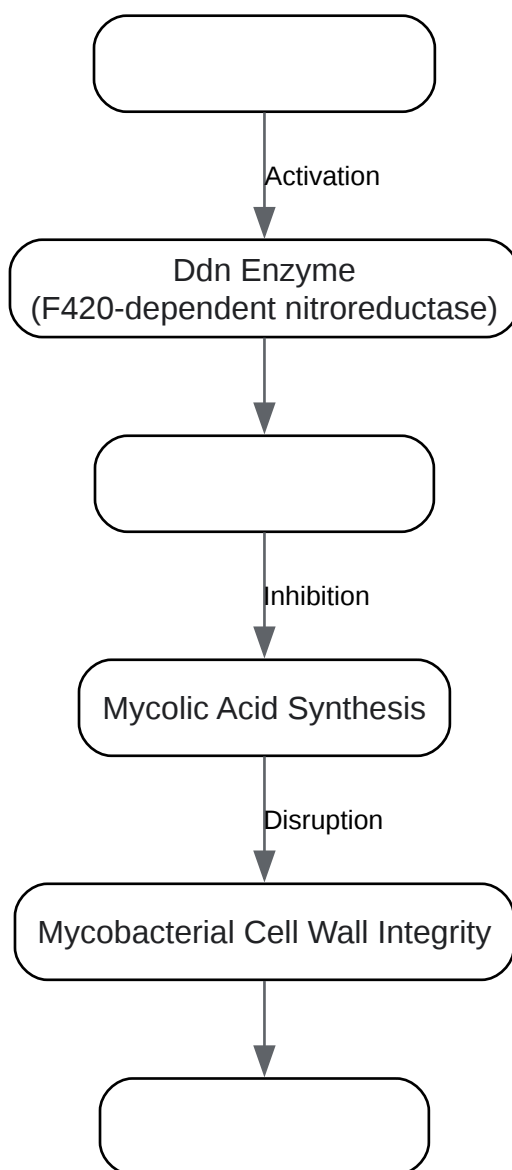
Issue 1: Higher than Expected Minimum Inhibitory Concentration (MIC) Values

Possible Cause 1: Acquired Resistance

Unexpectedly high MIC values may indicate the development of resistance in *Mycobacterium tuberculosis* isolates. Resistance to **Delamanid** is primarily associated with mutations in the F420 coenzyme bio-activation pathway.

Troubleshooting Workflow:





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